

# Umfassender technischer Leitfaden zu den Inhaltsstoffen und physiologischen Wirkungen von Frubiase

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Frubiase**

Cat. No.: **B14633507**

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet eine detaillierte Analyse der Inhaltsstoffe der **Frubiase**-Produktlinie, einschließlich **Frubiase Sport**, **Frubiase Magnesium Plus** und **Frubiase Calcium T**. Der Schwerpunkt liegt auf der Quantifizierung der Inhaltsstoffe, ihren physiologischen Wirkungen auf zellulärer und systemischer Ebene, den zugrunde liegenden Signalwegen und den experimentellen Protokollen, die zur Untersuchung dieser Effekte verwendet werden.

## Quantitative Zusammensetzung der Frubiase-Produkte

Die genaue Zusammensetzung der **Frubiase**-Produkte ist entscheidend für das Verständnis ihrer potenziellen physiologischen Auswirkungen. Die folgende Tabelle fasst die quantitativen Daten der Inhaltsstoffe pro Einzeldosis (eine Brausetablette oder eine Trinkampulle) zusammen.

Inhaltsstoff	Frubiase Sport (pro Brausetablette)	Frubiase Magnesium Plus (pro Brausetablette)	Frubiase Calcium T (pro 10 ml Trinkampulle)
<b>Vitamine</b>			
Vitamin B1 (Thiamin)	4,2 mg	Enthalten (Menge nicht spezifiziert)	-
Vitamin B2 (Riboflavin)	4,8 mg	-	-
Niacin (Vitamin B3)	54 mg	-	-
Pantothenäsäure (Vitamin B5)	18 mg	-	-
Vitamin B6 (Pyridoxin)	6,0 mg	Enthalten (Menge nicht spezifiziert)	-
Biotin (Vitamin B7)	450 µg	-	-
Folsäure (Vitamin B9)	600 µg	-	-
Vitamin B12 (Cobalamin)	3,0 µg	Enthalten (Menge nicht spezifiziert)	-
Vitamin C (Ascorbinsäure)	180 mg	Enthalten (Menge nicht spezifiziert)	-
Vitamin D3 (Cholecalciferol)	5,0 µg	-	-
Vitamin E (α-TE)	30 mg	Enthalten (Menge nicht spezifiziert)	-
<b>Mineralstoffe &amp; Spurenelemente</b>			

Calcium	500 mg	-	110,84 mg (als Calciumdilactat und D-Gluconsäure, Calciumsalz)[1][2]
Kalium	500 mg	Enthalten (Menge nicht spezifiziert)	-
Magnesium	350 mg	Enthalten (Menge nicht spezifiziert)	-
Eisen	5,0 mg	-	-
Zink	5,0 mg	-	-
Jod	90,0 µg	-	-

Hinweis: Für **Frubiase** Magnesium Plus sind die genauen Mengen der einzelnen Inhaltsstoffe nicht öffentlich verfügbar. Die Produkte enthalten die aufgeführten Vitamine und Mineralstoffe. [3][4][5][6][7]

## Physiologische Wirkungen und zugrunde liegende Mechanismen

Dieser Abschnitt befasst sich mit den detaillierten physiologischen Wirkungen der in **Frubiase** enthaltenen Hauptbestandteile und den damit verbundenen zellulären Signalwegen.

## Vitamine des B-Komplexes und der Energiestoffwechsel

Die in **Frubiase** Sport enthaltenen B-Vitamine spielen eine entscheidende Rolle als Coenzyme in den zentralen Wegen des Energiestoffwechsels.

- Thiamin (B1), Riboflavin (B2), Niacin (B3) und Pantothenäsäure (B5) sind unerlässlich für den Abbau von Kohlenhydraten, Fetten und Proteinen zur Energiegewinnung in Form von ATP.
- Pyridoxin (B6) ist ein entscheidender Co-Faktor im Aminosäurestoffwechsel und am Glykogenabbau beteiligt.

- Cobalamin (B12) und Folsäure (B9) sind für die Synthese roter Blutkörperchen und die Reparatur von Zellen von wesentlicher Bedeutung.

Ein Mangel an diesen Vitaminen kann die Fähigkeit, bei hoher Intensität Sport zu treiben, beeinträchtigen. Studien deuten darauf hin, dass sportliche Betätigung den Bedarf an Riboflavin und Vitamin B6 erhöhen kann.

.

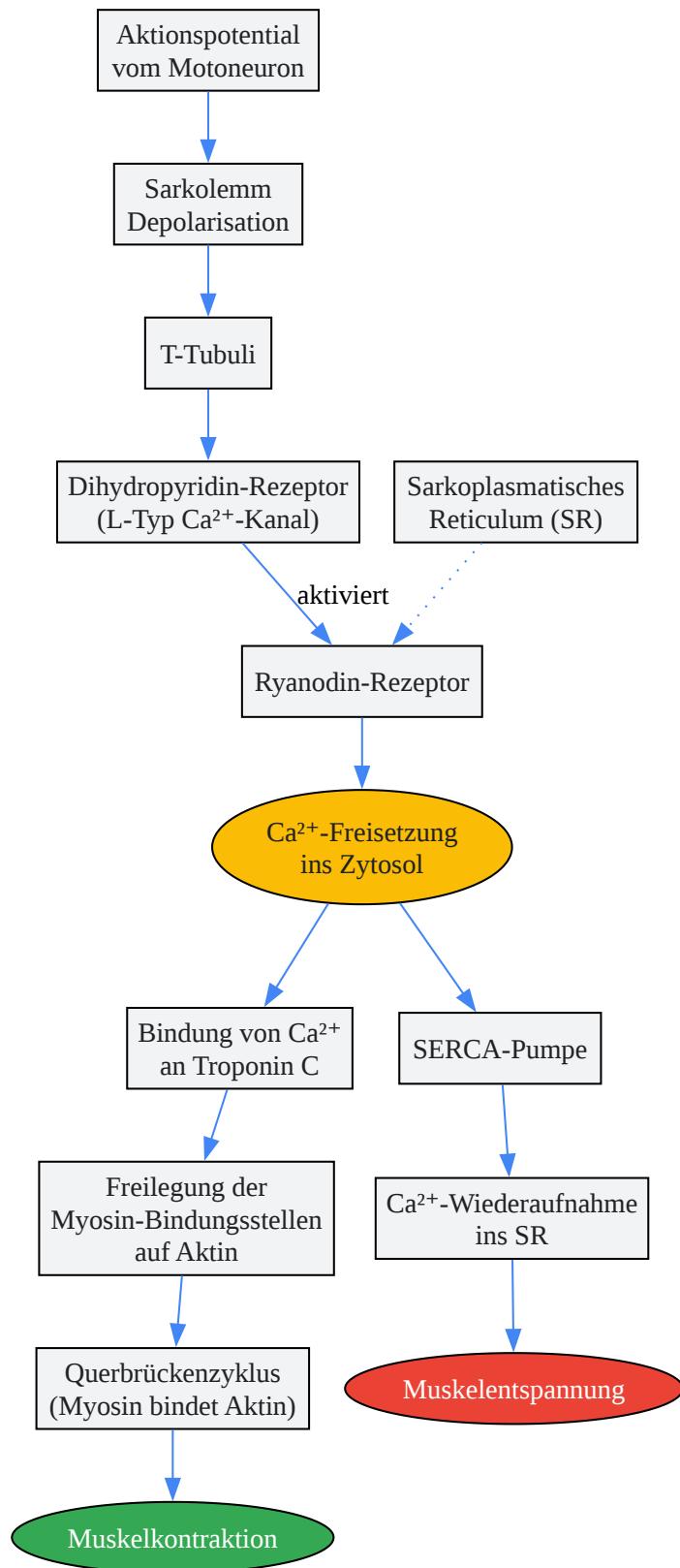
Abbildung 1: Vereinfachter Signalweg des Energiestoffwechsels mit der Rolle der B-Vitamine.

## Calcium und Muskelkontraktion

Calciumionen ( $\text{Ca}^{2+}$ ) sind die primären Botenstoffe, die die Muskelkontraktion auslösen.

**Frubiase** Calcium T liefert Calcium in Form von Calciumdilactat und Calciumgluconat.[\[1\]](#)[\[2\]](#) Der Prozess der Anregungs-Kontraktions-Kopplung in Skelettmuskelzellen lässt sich wie folgt zusammenfassen:

- Ein Aktionspotential, das von einem Motoneuron ausgeht, depolarisiert das Sarkolemm.
- Diese Depolarisation breitet sich in die T-Tubuli aus und aktiviert spannungsabhängige L-Typ-Calciumkanäle (Dihydropyridin-Rezeptoren).
- Dies führt zur Öffnung von Ryanodin-Rezeptoren im sarkoplasmatischen Retikulum (SR), was eine massive Freisetzung von  $\text{Ca}^{2+}$  in das Zytosol zur Folge hat.
- $\text{Ca}^{2+}$  bindet an Troponin C auf den dünnen Filamenten, was zu einer Konformationsänderung führt, die die Myosin-Bindungsstellen auf dem Aktin freilegt.
- Myosinköpfe binden an Aktin und führen den Kraftschlag aus, was zur Muskelkontraktion führt.
- Die Kontraktion endet, wenn  $\text{Ca}^{2+}$  aktiv durch die SERCA-Pumpe (Sarcoplasmic/Endoplasmic Reticulum  $\text{Ca}^{2+}$ -ATPase) zurück in das SR gepumpt wird.



[Click to download full resolution via product page](#)

Abbildung 2: Signalweg der Kalzium-vermittelten Muskelkontraktion.

## Magnesium: Cofaktor für den Energiestoffwechsel und die Muskelfunktion

Magnesium ist ein essentieller Cofaktor für über 300 enzymatische Reaktionen, von denen viele für die Energieproduktion und die Muskelfunktion von entscheidender Bedeutung sind.[6]

- ATP-Stoffwechsel: Magnesium ist entscheidend für die Stabilität und Funktion von ATP, der primären Energiewährung der Zelle. Der biologisch aktive Komplex ist in der Regel Mg-ATP. [8]
- Glykolyse: Mehrere Enzyme im glykolytischen Weg, wie die Hexokinase und die Phosphofructokinase, sind magnesiumabhängig.
- Muskelkontraktion und -entspannung: Magnesium wirkt als physiologischer Calcium-Antagonist und trägt zur Regulierung des Ionenflusses durch die Calciumkanäle bei, was für die Muskelentspannung nach der Kontraktion wichtig ist.

## Eisen und Sauerstofftransport

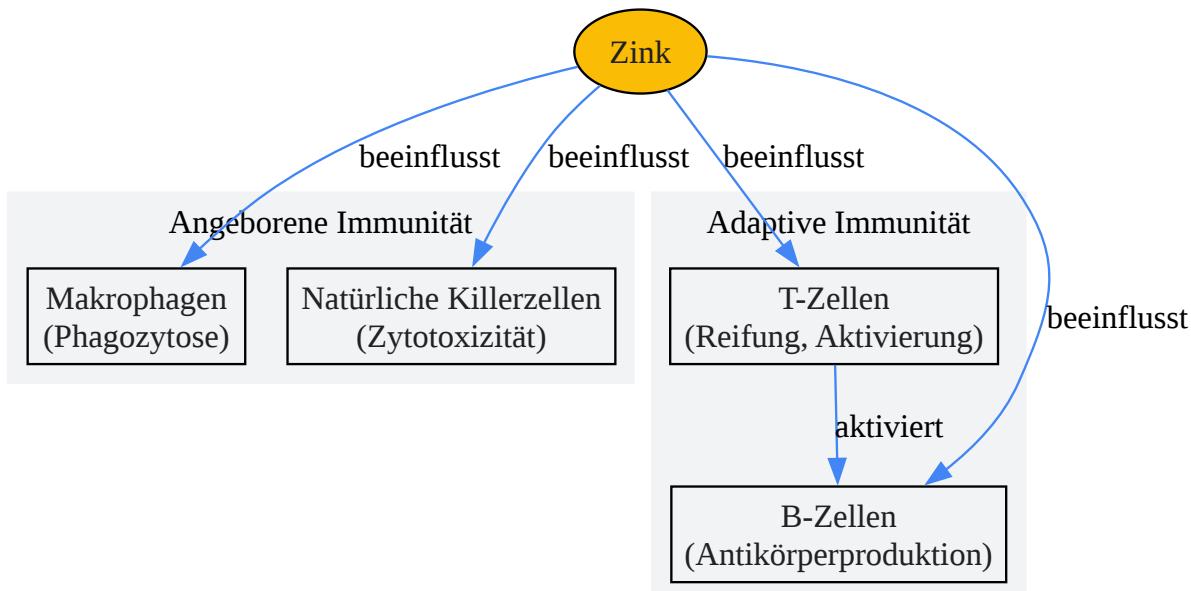
Eisen ist ein zentraler Bestandteil von Hämoglobin in den roten Blutkörperchen und Myoglobin im Muskelgewebe und damit für den Sauerstofftransport und die aerobe Energieproduktion unerlässlich.[9][10][11] Frubiase Sport enthält Eisen, um potenziell erhöhten Bedarf bei sportlicher Aktivität zu decken. Der Eisenstoffwechsel wird streng reguliert, um sowohl Mangelerscheinungen als auch eine toxische Überladung zu verhindern.

## Zink und Immunfunktion

Zink ist ein entscheidendes Spurenelement für die Aufrechterhaltung eines gesunden Immunsystems.[12] Es ist an zahlreichen Aspekten der Immunfunktion beteiligt, darunter:

- Entwicklung und Funktion von Immunzellen: Zink ist für die Reifung und Funktion von T-Lymphozyten und natürlichen Killerzellen unerlässlich.[12]
- Signaltransduktion: Zinkionen wirken als intrazelluläre Signalmoleküle in Immunzellen und beeinflussen Signalwege wie den NF-κB-Weg, der für die Entzündungsreaktion von zentraler Bedeutung ist.[5]

- Antioxidative Abwehr: Zink ist ein Cofaktor für das Enzym Kupfer-Zink-Superoxiddismutase, ein wichtiges antioxidatives Enzym.



[Click to download full resolution via product page](#)

Abbildung 3: Vereinfachte Darstellung der Rolle von Zink in der Immunfunktion.

## Vitamine C und E als Antioxidantien

Intensive körperliche Betätigung erhöht die Produktion von reaktiven Sauerstoffspezies (ROS), was zu oxidativem Stress und potenziellen Muskelschäden führen kann. Die Vitamine C und E sind bekannte Antioxidantien, die helfen können, diese freien Radikale zu neutralisieren.

- Vitamin C (Ascorbinsäure): Ein wasserlösliches Antioxidans, das freie Radikale im Zytosol und in extrazellulären Flüssigkeiten abfängt.
- Vitamin E (Tocopherol): Ein fettlösliches Antioxidans, das in Zellmembranen wirkt und die Lipidperoxidation verhindert.

Klinische Studien zur Wirkung einer Supplementierung mit den Vitaminen C und E auf sportbedingte Muskelschäden und oxidativen Stress haben jedoch zu gemischten Ergebnissen geführt. Einige Studien deuten auf eine Verringerung von Entzündungen und Muskelschäden hin.

hin, während andere keine signifikanten leistungssteigernden Effekte feststellen konnten.[\[13\]](#) [\[14\]](#)[\[15\]](#)

## Kalium und Nervenleitung

Kalium ist zusammen mit Natrium entscheidend für die Aufrechterhaltung des Membranpotentials von Nerven- und Muskelzellen und damit für die Übertragung von Nervenimpulsen. Eine ausreichende Kaliumzufuhr ist wichtig für eine normale Muskelfunktion.

## Jod und Schilddrüsenfunktion

Jod ist ein wesentlicher Bestandteil der Schilddrüsenhormone Thyroxin (T4) und Trijodthyronin (T3), die den Stoffwechsel im gesamten Körper regulieren.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) Eine ausreichende Jodversorgung ist daher für eine normale Stoffwechselfunktion unerlässlich.

## Detaillierte experimentelle Protokolle

Dieser Abschnitt beschreibt beispielhafte experimentelle Protokolle, die zur Untersuchung der physiologischen Wirkungen der in **Frubiase** enthaltenen Inhaltsstoffe verwendet werden.

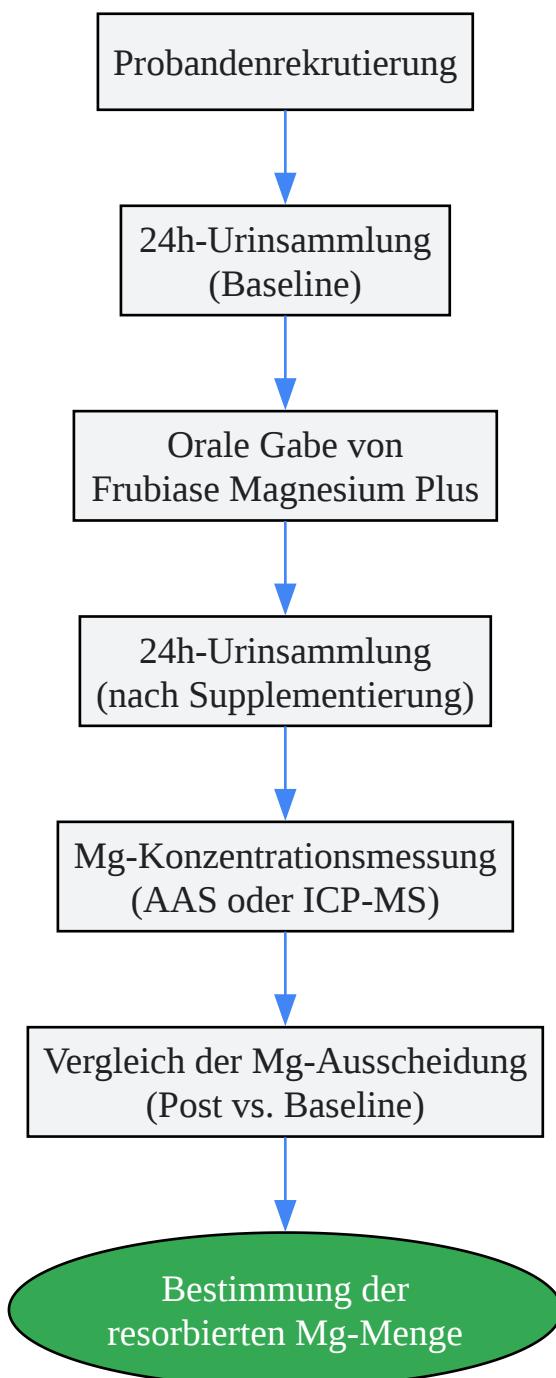
## Messung der Bioverfügbarkeit von Magnesium

Die Bestimmung der Bioverfügbarkeit von Magnesium ist entscheidend, um die Wirksamkeit einer oralen Supplementierung zu bewerten.

Protokoll: Messung der Magnesiumausscheidung im Urin

- Probandenrekrutierung: Auswahl gesunder Probanden mit normaler Nierenfunktion.
- Baseline-Messung: Die Probanden sammeln 24-Stunden-Urin für eine Baseline-Messung der Magnesiumausscheidung.
- Supplementierung: Die Probanden nehmen eine definierte Dosis einer Magnesiumverbindung (z. B. aus **Frubiase** Magnesium Plus) ein.
- Urin-Sammlung nach Supplementierung: Die Probanden sammeln erneut 24-Stunden-Urin.

- Analyse: Die Magnesiumkonzentration im Urin wird mittels Atomabsorptionsspektrometrie oder ICP-MS bestimmt.
- Auswertung: Die Zunahme der Magnesiumausscheidung im Urin nach der Supplementierung im Vergleich zur Baseline wird als Maß für die resorbierte Menge an Magnesium herangezogen.[16][21][22][23][24]



[Click to download full resolution via product page](#)

Abbildung 4: Experimenteller Arbeitsablauf zur Bestimmung der Magnesium-Bioverfügbarkeit.

## Untersuchung der antioxidativen Kapazität in vivo

Die Messung der antioxidativen Gesamtkapazität im Blut kann Aufschluss über die Wirksamkeit einer Supplementierung mit Antioxidantien wie den Vitaminen C und E geben.

Protokoll: Photometrische Bestimmung der antioxidativen Gesamtkapazität

- Probenentnahme: Entnahme von venösem Blut von Probanden vor und nach einer Supplementierungsphase mit **Frubiase Sport**.
- Probenvorbereitung: Gewinnung von Serum durch Zentrifugation.
- Assay-Durchführung: a. Ein künstliches freies Radikal wird zur Serumprobe gegeben. b. Die Abnahme der Konzentration des freien Radikals durch die antioxidative Wirkung der im Serum enthaltenen Substanzen wird photometrisch über die Zeit verfolgt.
- Auswertung: Die Rate der Konzentrationsabnahme des freien Radikals ist ein Maß für die antioxidative Gesamtkapazität des Serums.[25][26][27][28]

## Klinische Studien zur Untersuchung der Wirkung von Calcium auf die Knochendichte

Randomisierte, kontrollierte klinische Studien sind der Goldstandard zur Bewertung der Wirksamkeit von Calciumergänzungsmitteln wie **Frubiase Calcium T** auf die Knochengesundheit.

Studiendesign: Doppelblinde, placebokontrollierte Studie

- Teilnehmer: Rekrutierung einer definierten Population, z. B. postmenopausale Frauen mit Osteopenie.
- Randomisierung: Zufällige Zuteilung der Teilnehmerinnen in eine Interventionsgruppe (Erhalt von **Frubiase Calcium T**) und eine Placebogruppe.

- Intervention: Tägliche Einnahme des Prüfpräparats oder Placebos über einen längeren Zeitraum (z. B. 1-2 Jahre).
- Messung der Knochendichte: Die Knochendichte wird zu Beginn der Studie und in regelmäßigen Abständen (z. B. jährlich) mittels Dual-Röntgen-Absorptiometrie (DXA) an relevanten Stellen wie der Lendenwirbelsäule und dem Oberschenkelhals gemessen.
- Statistische Analyse: Vergleich der prozentualen Veränderung der Knochendichte zwischen der Interventions- und der Placebogruppe.[14]

## Schlussfolgerung

Die Produkte der **Frubiase**-Linie enthalten eine Reihe von Vitaminen und Mineralstoffen, die an grundlegenden physiologischen Prozessen beteiligt sind, die für sportliche Leistung, Muskelfunktion, Energiestoffwechsel und allgemeine Gesundheit relevant sind. Dieser Leitfaden hat eine detaillierte Übersicht über die quantitative Zusammensetzung, die Wirkmechanismen auf zellulärer Ebene und beispielhafte experimentelle Protokolle zur Untersuchung dieser Effekte geliefert. Für ein umfassendes Verständnis der spezifischen Wirkungen der **Frubiase**-Formulierungen sind jedoch weitere klinische Studien erforderlich, die direkt diese Produkte untersuchen. Die hier präsentierten Informationen bieten eine solide wissenschaftliche Grundlage für Forscher und Fachleute, die sich mit der Entwicklung und Bewertung von Nahrungsergänzungsmitteln befassen.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Frubiase Calcium T von STADA Consumer Health Deutschland GmbH Apotheke am Markt Bielefeld [apotheke-am-markt-bielefeld.de]
- 2. apotheke.at [apotheke.at]
- 3. frubiase® MAGNESIUM PLUS | Brausetabletten | Fruibase [frubiase.de]
- 4. apohealth.de [apohealth.de]

- 5. stada.de [stada.de]
- 6. frubiase® MAGNESIUM PLUS, Brausetabletaminen 20 St - Shop Apotheke [shop-apotheke.at]
- 7. FRUBIASE MAGNESIUM Plus Brausetabletten 20 Stück - Bodfeld Apotheke [bodfeld-apotheke.de]
- 8. FRUBIASE CALCIUM T Trinkampullen - Beipackzettel | Apotheken Umschau [apotheken-umschau.de]
- 9. docserv.uni-duesseldorf.de [docserv.uni-duesseldorf.de]
- 10. medikamente-per-klick.de [medikamente-per-klick.de]
- 11. FRUBIASE CALCIUM T Trinkampullen 20 Stück - Bodfeld Apotheke [bodfeld-apotheke.de]
- 12. GitHub - abruzzigraphviz-scripts: Some dot files for graphviz [github.com]
- 13. rosenfluh.ch [rosenfluh.ch]
- 14. Examples — graphviz 0.21 documentation [graphviz.readthedocs.io]
- 15. graphviz.org [graphviz.org]
- 16. Graphviz [graphviz.org]
- 17. GraphViz Examples and Tutorial [graphs.grevian.org]
- 18. heilwasser.com [heilwasser.com]
- 19. Bioverfügbarkeit von organischen und anorganischen Verbindungen [pharmazeutische-zeitung.de]
- 20. Magnesium – seine Bioverfügbarkeit & richtige Aufnahme [medizinfuchs.de]
- 21. kup.at [kup.at]
- 22. Antioxidantien und freie Radikale: Centrum für Experimentelle und Angewandte Physiologie der Haut - Charité – Universitätsmedizin Berlin [ccp.charite.de]
- 23. Antioxidative Gesamtkapazität [apotheken.de]
- 24. Antioxidative & anti-inflammatory Kapazität testen [biotesys.de]
- 25. Antioxidative Kapazität - Labortests - Bioscientia [bioscientia.info]
- 26. Wie der Magen die Stabilität der Knochen beeinflusst - Neue Erkenntnisse zur Kalzium-Therapie bei Osteoporose - Gesundheitsforschung BMFTR [gesundheitsforschung-bmfr.de]
- 27. osteoporosezentrum.de [osteoporosezentrum.de]
- 28. osd-ev.org [osd-ev.org]

- To cite this document: BenchChem. [Umfassender technischer Leitfaden zu den Inhaltsstoffen und physiologischen Wirkungen von Frubiase]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14633507#frubiase-ingredients-and-their-physiological-effects>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)